

A Comparative Analysis of Dissolution Profiles of Diverse Naproxen Formulations

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Compound of Interest

Compound Name: *Naproxime hydrochloride*

Cat. No.: *B15601029*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the dissolution performance of various naproxen formulations, supported by experimental data. Naproxen, a widely used non-steroidal anti-inflammatory drug (NSAID), is available in several dosage forms, each designed to offer specific therapeutic advantages. Understanding the dissolution characteristics of these formulations is crucial for predicting their in vivo performance, ensuring bioequivalence, and developing new drug products. Naproxen is classified as a Biopharmaceutics Classification System (BCS) Class II drug, meaning it has low solubility and high permeability.^{[1][2][3][4]} As a result, the dissolution rate can be the rate-limiting step for its absorption and bioavailability.^[1]

Comparative Dissolution Data

The following table summarizes the dissolution profiles of different naproxen formulations based on data from various studies. It is important to note that direct comparison between studies should be made with caution due to potential variations in experimental conditions.

Formulation Type	Key Excipients/ Technology	Dissolution Medium	Time (minutes)	% Drug Released	Source
Immediate-Release Tablets					
Naproxen Sodium 550 mg (Brand 1)	-	Phosphate Buffer (pH 7.4)	5	~55	[5]
10	~75	[5]			
15	~85	[5]			
30	~95	[5]			
45	~100	[5]			
Naproxen Sodium 550 mg (Brand 2)	-	Phosphate Buffer (pH 7.4)	5	~40	[5]
10	~60	[5]			
15	~70	[5]			
30	~85	[5]			
45	~95	[5]			
Naproxen Sodium with Crospovidone (5%)	Superdisintegrant	Not Specified	15	86.29	[6][7]
30	99.56	[6][7]			
Naproxen Sodium with Sodium Starch	Superdisintegrant	Not Specified	15	~80	[6][7]

Glycolate
(6%)

30	~98	[6][7]
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Controlled-
Release
Tablets

Naproxen

Sodium with
Methocel
K15M CR
(35%)

Hydrophilic
Polymer

Not Specified

60 (1 hr)

~25

[8]

240 (4 hr)	~50	[8]
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480 (8 hr)	~75	[8]
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1200 (20 hr)	~95	[8]
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Naproxen

Sodium with
Eudragit NE
30D (20.57%)
and Kollidon
SR (18.51%)

Polymers

Not Specified

60 (1 hr)

~20

[8]

240 (4 hr)	~45	[8]
------------	-----	-----

480 (8 hr)	~65	[8]
------------	-----	-----

1200 (20 hr)	~90	[8]
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Solid
Dispersions

Naproxen
with Urea
(1:3 ratio)

Solid
Dispersion
Carrier

Not Specified

30

98.32

[9]

Naproxen Sodium with PVP-K30 (1:3 ratio)	Solid Dispersion Carrier	Not Specified	24	98.97	[10]
Nanoformulations					
Naproxen-PVP (1:4 ratio)	Wet Milling	Simulated Intestinal Fluid (pH 6.8)	120 (2 hr)	~310% increase over pure drug	[11][12]

Experimental Protocols

The dissolution testing of naproxen formulations is a critical quality control parameter. The following are detailed methodologies for key experiments cited in the literature and based on United States Pharmacopeia (USP) monographs.

Dissolution Test for Immediate-Release Naproxen Tablets (USP)

This method is based on the USP monograph for Naproxen Tablets.[13]

- Apparatus: USP Apparatus 2 (Paddle).
- Dissolution Medium: 900 mL of 0.1 M phosphate buffer, pH 7.4.[13]
- Preparation of Medium: Dissolve 2.62 g of monobasic sodium phosphate and 11.50 g of anhydrous dibasic sodium phosphate in 1000 mL of water, and mix.[13]
- Rotation Speed: 50 rpm.[13]
- Temperature: 37 ± 0.5 °C.
- Sampling Time: 45 minutes.[13] Additional time points such as 5, 10, 15, 20, and 30 minutes can be included for profile comparison.[5]

- Procedure: Place one tablet in each vessel. Withdraw a sample of the dissolution medium at each time point and filter.
- Analysis: Determine the amount of dissolved naproxen using UV-Vis spectrophotometry at a wavelength of approximately 332 nm, comparing the absorbance with that of a standard solution of USP Naproxen Reference Standard.[\[13\]](#)
- Acceptance Criteria: Not less than 80% (Q) of the labeled amount of naproxen is dissolved in 45 minutes.[\[13\]](#)

Dissolution Test for Immediate-Release Naproxen Sodium Tablets (USP)

This method is based on the USP monograph for Naproxen Sodium Tablets.[\[14\]](#)[\[15\]](#)

- Apparatus: USP Apparatus 2 (Paddle).[\[14\]](#)[\[15\]](#)
- Dissolution Medium: 900 mL of 0.1 M phosphate buffer (pH 7.4).[\[14\]](#)[\[15\]](#)
- Rotation Speed: 50 rpm.[\[14\]](#)[\[15\]](#)
- Temperature: 37 ± 0.5 °C.
- Sampling Time: 45 minutes.[\[14\]](#)[\[15\]](#)
- Analysis: Determine the amount of dissolved naproxen sodium by UV absorbance at about 332 nm.[\[14\]](#)[\[15\]](#)
- Acceptance Criteria: Not less than 80% (Q) of the labeled amount of naproxen sodium is dissolved in 45 minutes.[\[14\]](#)[\[15\]](#)

Dissolution Test for Delayed-Release Naproxen Tablets

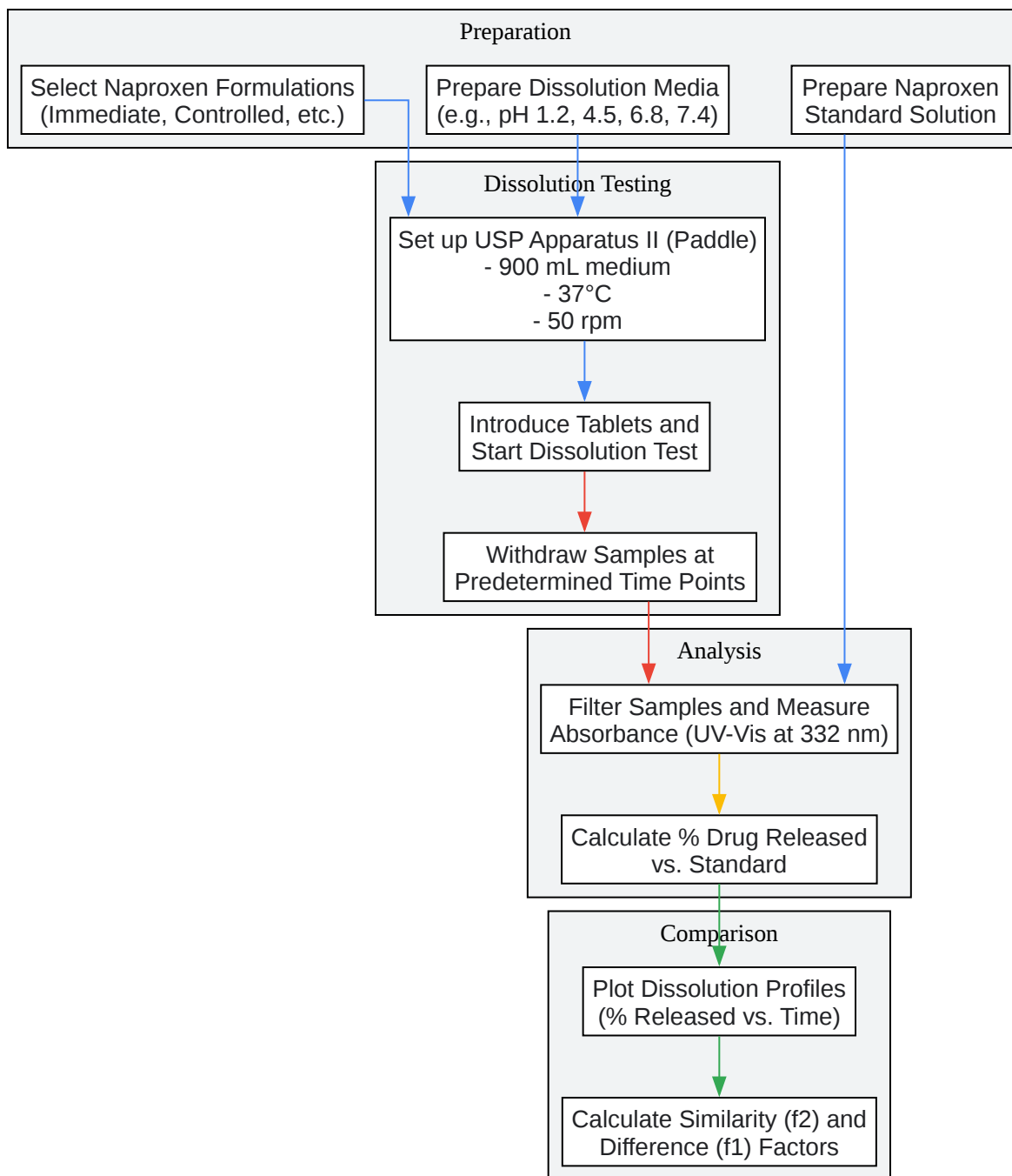
This is a two-stage dissolution test to simulate the passage of the tablet through the gastrointestinal tract.

- Apparatus: USP Apparatus 2 (Paddle) at 50 rpm.[\[16\]](#)

- Acid Stage (Simulated Gastric Fluid):
 - Medium: 1000 mL of 0.1 N HCl.[16]
 - Time: 120 minutes.[16]
 - Procedure: After 120 minutes, withdraw a sample to determine the amount of drug released in the acidic medium.
 - Acceptance Criteria: Not more than a specified percentage of the drug should be released.
- Buffer Stage (Simulated Intestinal Fluid):
 - Medium: Add a buffer concentrate to the acid medium to achieve a pH of 6.8, or transfer the tablet to a new vessel containing 1000 mL of phosphate buffer at pH 6.8.[16]
 - Sampling Times: 10, 20, 30, 45, and 60 minutes after the buffer stage begins.[16]
 - Acceptance Criteria: Not less than a specified percentage of the drug should be dissolved at the final time point.

Visualizations

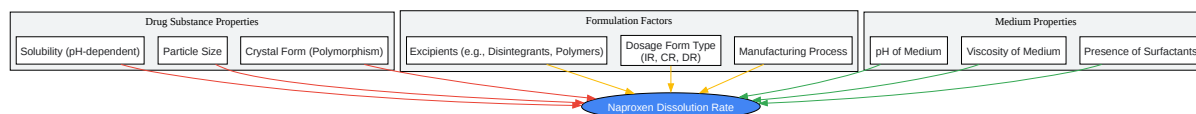
Experimental Workflow for Comparative Dissolution Study



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Caption: Workflow for a comparative dissolution study of naproxen formulations.

Logical Relationship of Factors Affecting Naproxen Dissolution



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Caption: Key factors influencing the dissolution rate of naproxen.

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